

Methylammonium Iodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methylammonium iodide

Cat. No.: B083521

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CAS Number: 14965-49-2

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Methylammonium iodide (MAI), an organohalide salt with the chemical formula $\text{CH}_3\text{NH}_3\text{I}$, has emerged as a pivotal precursor material in the field of perovskite optoelectronics, particularly in the fabrication of high-efficiency perovskite solar cells.[1] This technical guide provides an in-depth overview of the core chemical and physical properties of **Methylammonium iodide**, detailed experimental protocols for its synthesis and the subsequent fabrication of perovskite thin films, and a summary of its current and potential applications beyond photovoltaics. Quantitative data are presented in structured tables for clarity, and key experimental workflows are visualized using process diagrams.

Core Properties and Characterization

Methylammonium iodide is a white crystalline solid at room temperature.[2][3] It is an ammonium salt formed from the reaction of methylamine and hydrogen iodide.[4] The purity of MAI is a critical factor influencing the performance of resulting optoelectronic devices.[5]

Table 1: Physicochemical Properties of **Methylammonium Iodide**

Property	Value	Reference
CAS Number	14965-49-2	[2] [6] [7]
Molecular Formula	CH ₆ IN	[2] [3]
Molecular Weight	158.97 g/mol	[2] [3] [6]
Appearance	White powder or crystals	[2] [3]
Solubility	Poorly soluble in water, readily soluble in ethyl alcohol and diethyl ether.	[3]

Characterization of **Methylammonium iodide** and the perovskite films derived from it is crucial for quality control and device optimization. Common analytical techniques include:

- X-ray Diffraction (XRD): To confirm the crystalline structure.
- Scanning Electron Microscopy (SEM): To analyze the surface morphology and grain size of perovskite films.[\[8\]](#)
- UV-Vis Spectroscopy: To determine the optical absorption properties and bandgap.[\[9\]](#)
- Atomic Force Microscopy (AFM): To investigate the surface topography.[\[10\]](#)

Synthesis and Experimental Protocols

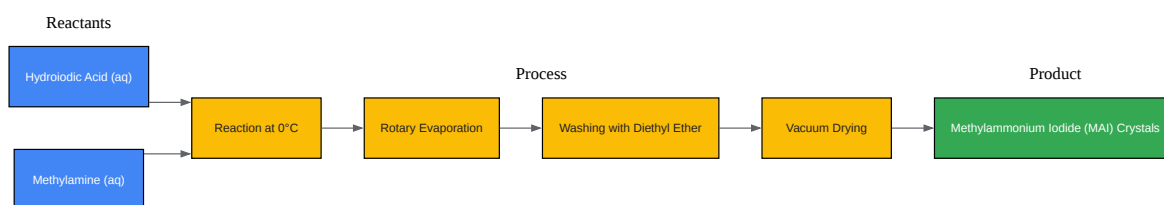
Synthesis of Methylammonium Iodide Powder

A common laboratory-scale synthesis of **Methylammonium iodide** involves the reaction of methylamine with hydroiodic acid.

Experimental Protocol: Synthesis of **Methylammonium Iodide**[\[2\]](#)

- Reaction Setup: Add aqueous methylamine (e.g., 40%) to a flask and cool it to 0 °C in an ice bath with continuous stirring.
- Acid Addition: Slowly add aqueous hydroiodic acid (e.g., 57%) dropwise to the cooled methylamine solution.

- Reaction: Allow the solution to stir for approximately two hours at 0 °C.
- Solvent Removal: Remove the solvent using a rotary evaporator to obtain yellow-white crystals.
- Purification: Wash the resulting crystals multiple times with diethyl ether, using sonication to aid the process.
- Drying: Filter the washed crystals and dry them overnight under a vacuum to yield pure white crystals of **Methylammonium iodide**.



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*Synthesis workflow for **Methylammonium Iodide**.*

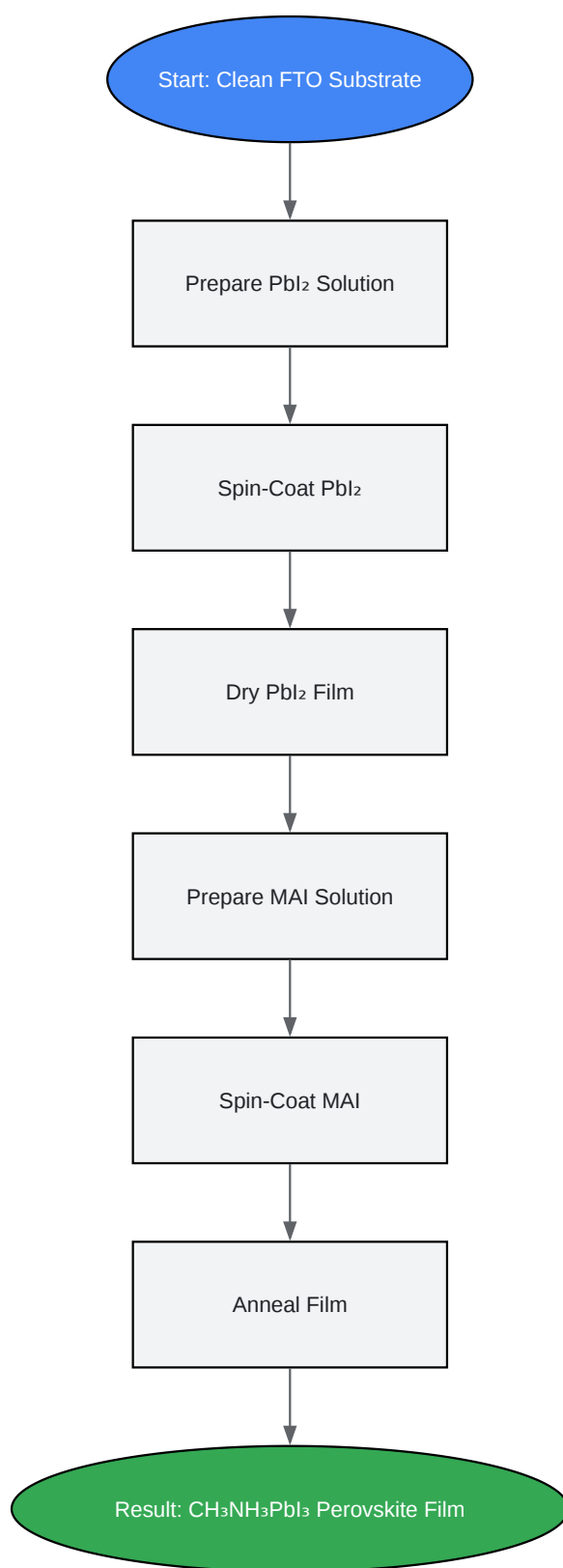
Fabrication of Methylammonium Lead Iodide Perovskite Thin Films

Methylammonium iodide is a key ingredient in the formation of methylammonium lead iodide ($\text{CH}_3\text{NH}_3\text{PbI}_3$) perovskite films, which are the active layer in many perovskite solar cells.

Experimental Protocol: Two-Step Spin Coating for Perovskite Film Fabrication[9][11]

- Substrate Preparation: Clean FTO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath.

- **Lead Iodide Deposition:** Prepare a solution of lead iodide (PbI_2) in a solvent like N,N-dimethylformamide (DMF). Spin-coat the PbI_2 solution onto the prepared substrate and then dry it on a hot plate.
- **Methylammonium Iodide Treatment:** Prepare a solution of **Methylammonium iodide** in a solvent such as isopropanol. Deposit the MAI solution onto the PbI_2 -coated substrate and spin-coat.
- **Annealing:** Anneal the resulting film on a hot plate to facilitate the conversion to the perovskite crystal structure.



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Two-step spin coating workflow for perovskite film fabrication.

Applications

Photovoltaics

The primary application of **Methylammonium iodide** is as a precursor for the light-absorbing layer in perovskite solar cells.^[1] The formation of methylammonium lead iodide perovskites from MAI and lead iodide has led to solar cells with rapidly increasing power conversion efficiencies.

Table 2: Performance of **Methylammonium Iodide** Based Perovskite Solar Cells

Parameter	Reported Value	Reference
Power Conversion Efficiency (PCE)	Up to 18.89%	^[12]
Fill Factor	Over 80%	^[12]
Grain Size of Perovskite Film	Over 800 nm	^[12]

Drug Development and Other Applications

While the focus has been on optoelectronics, there is emerging research into other applications of **Methylammonium iodide**.

- **Pharmaceuticals:** Innovative derivatives combining **Methylammonium iodide** with existing pharmaceutical compounds are being explored. For instance, modified methylammonium formulations have been shown to enhance the bioavailability of iodine in ophthalmic solutions.^[13]
- **Light-Emitting Diodes (LEDs):** MAI is used in the synthesis of perovskites for LEDs, enabling tunable emission wavelengths and enhanced color purity.^[5]
- **Field-Effect Transistors (FETs):** The unique semiconducting properties of perovskites derived from MAI are being leveraged in the development of novel FETs.^[5]
- **Gamma-Ray Detection:** Research suggests that **Methylammonium iodide's** stopping power exceeds that of sodium iodide crystals, indicating potential applications in gamma-ray detection.^[13]

Safety and Toxicology

Methylammonium iodide is classified as harmful if swallowed and causes skin and serious eye irritation.[14] The toxicity of methylammonium lead iodide perovskites is a significant concern, primarily due to the presence of lead.[15] Studies have shown that the decomposition of these perovskites can release both lead and methylamine, which is also known to be toxic. [15]

Table 3: Toxicological Data for Methylammonium Lead Iodide (MAPbI₃)

Cell Line	Effect	Concentration	Exposure Time	Reference
SH-SY5Y (neuroblastoma)	Significant cell death (10-30%)	50 µg/ml	7 days	[16]
A549 (lung epithelial)	No significant cell demise	Up to 200 µg/ml	Up to 7 days	[15]

Conclusion

Methylammonium iodide is a cornerstone material in the advancement of perovskite technologies. Its synthesis and application in perovskite solar cells are well-documented, with ongoing research continually improving device performance and stability. While its primary role has been in photovoltaics, emerging applications in pharmaceuticals and other areas of electronics highlight its versatility. However, the toxicological aspects, particularly concerning the lead content in the resulting perovskites, necessitate careful handling and further research into more environmentally benign alternatives.

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